

Formothion Solubility: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Formothion*

Cat. No.: *B1673548*

[Get Quote](#)

For the attention of researchers, scientists, and professionals in drug development, this document provides an in-depth technical overview of the solubility of the organophosphate insecticide, **Formothion**, in aqueous and organic media. This guide includes collated solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Topic: Formothion Solubility in Organic Solvents and Water

Formothion (C₆H₁₂NO₄PS₂) is a systemic and contact insecticide and acaricide. Its efficacy and environmental fate are significantly influenced by its solubility in various solvents.

Understanding its solubility is crucial for the development of stable formulations, for conducting toxicological studies, and for predicting its environmental transport and persistence.

Data Presentation: Quantitative Solubility of Formothion

The solubility of **Formothion** varies considerably between water and different types of organic solvents. The following table summarizes the available quantitative and qualitative data.

Solvent	Solvent Type	Solubility at 20°C	Reference
Water (pH 7)	Polar Protic	2600 mg/L (2.6 g/L)	[1]
Alcohols (e.g., Methanol, Ethanol)	Polar Protic	Miscible	[2][3][4]
Ketones (e.g., Acetone)	Polar Aprotic	Miscible	[2]
Ethers (e.g., Diethyl ether)	Polar Aprotic	Miscible	
Chloroform	Polar Aprotic	Miscible	
Benzene	Nonpolar	Miscible	
Toluene	Nonpolar	Miscible	
Xylene	Nonpolar	Miscible	
Hexane	Nonpolar	Slightly soluble	
Ligroin	Nonpolar	Very slightly soluble	
Paraffin Oil	Nonpolar	Very slightly soluble	

Note: "Miscible" indicates that the substances are soluble in each other in all proportions.

Experimental Protocols

The following are detailed methodologies for determining the solubility of a pesticide like **Formothion** in water and organic solvents. These protocols are synthesized from established methods for pesticide analysis.

Protocol 1: Determination of Water Solubility (Shake-Flask Method)

This method is suitable for substances with solubilities greater than 10 mg/L.

1. Preparation of Saturated Solution: a. Add an excess amount of **Formothion** to a flask containing deionized water of a known pH (e.g., pH 7). b. Seal the flask and place it in a

constant temperature water bath shaker ($20^{\circ}\text{C} \pm 0.5^{\circ}\text{C}$). c. Shake the flask for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. Preliminary tests should be conducted to determine the time required to reach equilibrium.

2. Sample Separation: a. After shaking, allow the flask to stand in the constant temperature bath for at least 24 hours to allow for the separation of undissolved material. b. Centrifuge an aliquot of the supernatant at a controlled temperature to remove any suspended particles.

3. Analysis: a. Carefully extract a known volume of the clear supernatant. b. Analyze the concentration of **Formothion** in the supernatant using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Gas Chromatography (GC) with a nitrogen-phosphorus detector (NPD). c. Prepare a calibration curve using standard solutions of **Formothion** of known concentrations to quantify the amount in the sample.

4. Calculation: a. The solubility is calculated from the mean of at least three independent determinations.

Protocol 2: Determination of Solubility in Organic Solvents

1. Preparation of Test Solutions: a. In a series of vials, accurately weigh a known mass of **Formothion**. b. To each vial, add a measured volume of the organic solvent to be tested (e.g., methanol, hexane).

2. Dissolution and Observation: a. Vigorously shake or vortex the vials until the **Formothion** is completely dissolved. A sonicator can be used to aid dissolution. b. If the compound dissolves completely, add a further known mass of **Formothion** and repeat the process until a saturated solution with visible undissolved solid is obtained. c. For solvents in which **Formothion** is expected to be miscible, a simple visual confirmation of complete dissolution of a certain amount can be sufficient to confirm miscibility.

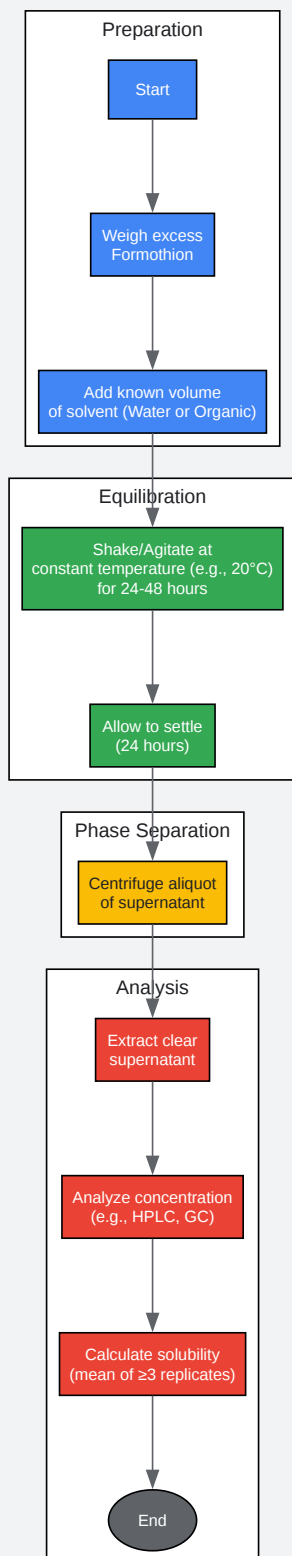
3. Equilibration and Analysis (for slightly soluble solvents): a. For solvents where a precise solubility value is required (e.g., hexane), prepare a saturated solution as described in Protocol 1. b. After an equilibration period with agitation at a constant temperature, allow the undissolved solid to settle. c. Centrifuge an aliquot of the supernatant. d. Dilute a known

volume of the clear supernatant with a suitable solvent and analyze the concentration of **Formothion** using an appropriate analytical technique (e.g., GC-NPD or HPLC-UV).

Mandatory Visualization

The following diagram illustrates the general experimental workflow for determining the solubility of **Formothion**.

Experimental Workflow for Formothion Solubility Determination



[Click to download full resolution via product page](#)

Workflow for determining **Formothion** solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Formothion (Ref: SAN 6913I) [sitem.herts.ac.uk]
- 2. Formothion | C₆H₁₂NO₄PS₂ | CID 17345 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. EXTOXNET PIP - FORMOTHION [extoxnet.orst.edu]
- 4. Page loading... [guidechem.com]
- To cite this document: BenchChem. [Formothion Solubility: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673548#formothion-solubility-in-organic-solvents-and-water]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com